

Physical and chemical characteristics of Nuarimol d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nuarimol d4

Cat. No.: B15554949

[Get Quote](#)

Nuarimol d4: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Nuarimol d4 is the deuterated analog of Nuarimol, a systemic fungicide belonging to the pyrimidine class of chemicals. Due to the isotopic labeling, **Nuarimol d4** serves as an invaluable internal standard for quantitative analytical studies, particularly in mass spectrometry-based methods, ensuring accuracy and precision in the detection of Nuarimol residues in various matrices. This technical guide provides an in-depth overview of the physical and chemical characteristics of **Nuarimol d4**, its mechanism of action, and detailed experimental protocols for its analysis. While specific experimental data for the d4 variant is limited due to its nature as a custom-synthesized compound, the properties of its non-deuterated parent, Nuarimol, are presented as a close approximation.

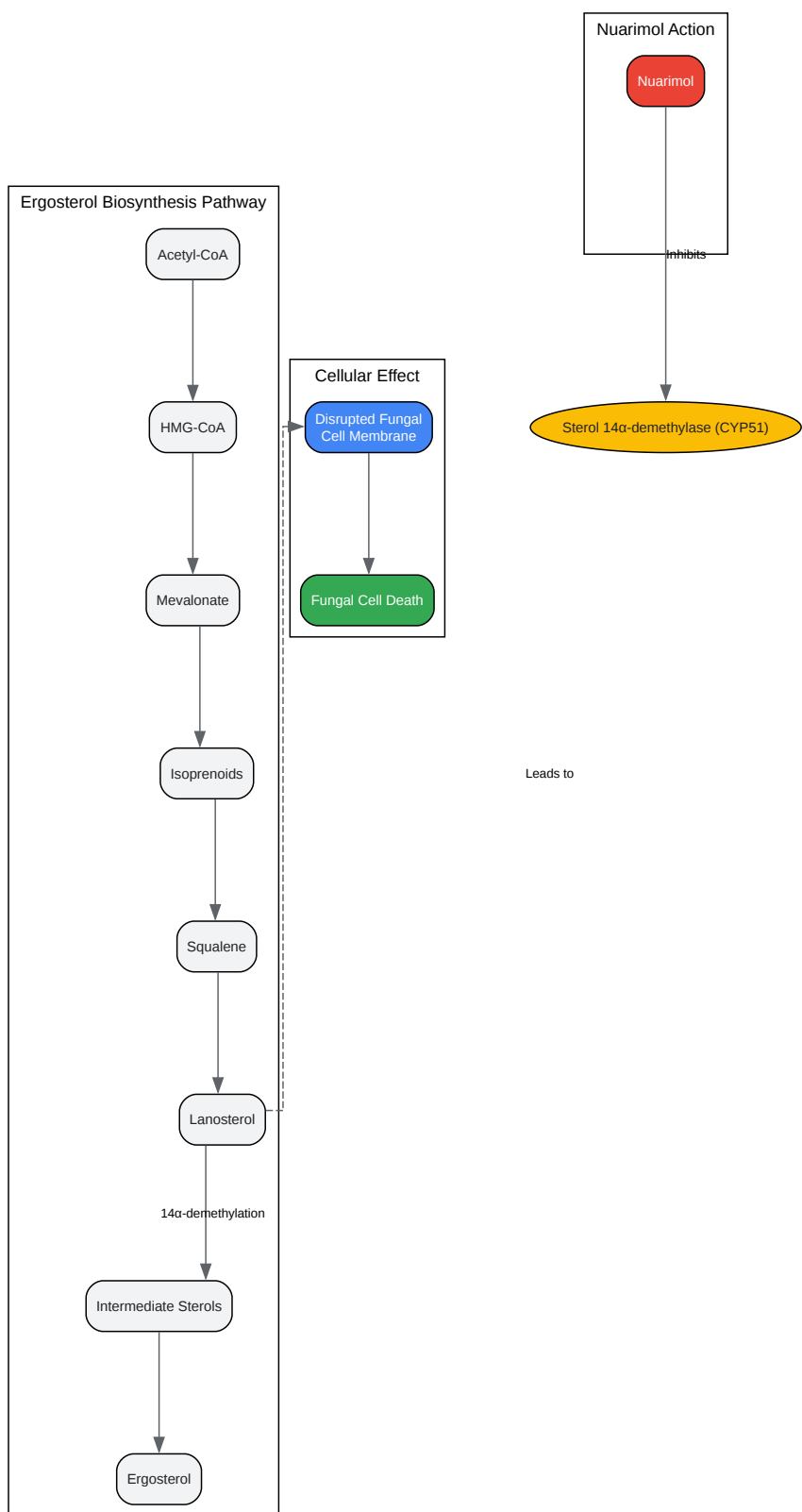
Physical and Chemical Characteristics

The physical and chemical properties of Nuarimol are summarized in the table below. The corresponding values for **Nuarimol d4** are expected to be nearly identical, with a slight increase in molecular weight.

Property	Value	Source
Chemical Name	α -(2-chlorophenyl)- α -(4-fluorophenyl)-5-pyrimidinemethanol-d4	---
CAS Number	63284-71-9 (for Nuarimol)	[1]
Molecular Formula	C ₁₇ H ₈ D ₄ ClFN ₂ O	---
Molecular Weight	318.78 g/mol (calculated)	[1]
Appearance	Neat (likely a solid)	[2]
Melting Point	126 °C	[3]
Boiling Point	475.2 ± 40.0 °C at 760 mmHg (Predicted)	[3]
Water Solubility	26 mg/L (at pH 7, 25 °C)	[3]
Solubility in Organic Solvents	Soluble in DMSO	[4]
XLogP3	2.2	[1]
Topological Polar Surface Area	46 Å ²	[1]

Mechanism of Action: Inhibition of Ergosterol Biosynthesis

Nuarimol's fungicidal activity stems from its ability to inhibit the biosynthesis of ergosterol, an essential component of fungal cell membranes.[5][6][7] Ergosterol plays a crucial role in maintaining the structural integrity, fluidity, and permeability of the fungal plasma membrane.[8][9] Nuarimol specifically targets the enzyme sterol 14 α -demethylase (CYP51), a cytochrome P450 enzyme.[10] This enzyme is critical for the conversion of lanosterol to ergosterol. By inhibiting this step, Nuarimol disrupts the fungal cell membrane, leading to impaired growth and eventual cell death.[7][10]



[Click to download full resolution via product page](#)

Caption: Mechanism of Nuarimol's fungicidal action via inhibition of the ergosterol biosynthesis pathway.

Experimental Protocols

The analysis of Nuarimol and its deuterated internal standard, **Nuarimol d4**, is commonly performed using chromatographic techniques coupled with mass spectrometry. Below are detailed methodologies for Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol for Nuarimol Analysis

GC-MS is a robust technique for the quantification of Nuarimol in various samples.[\[11\]](#)

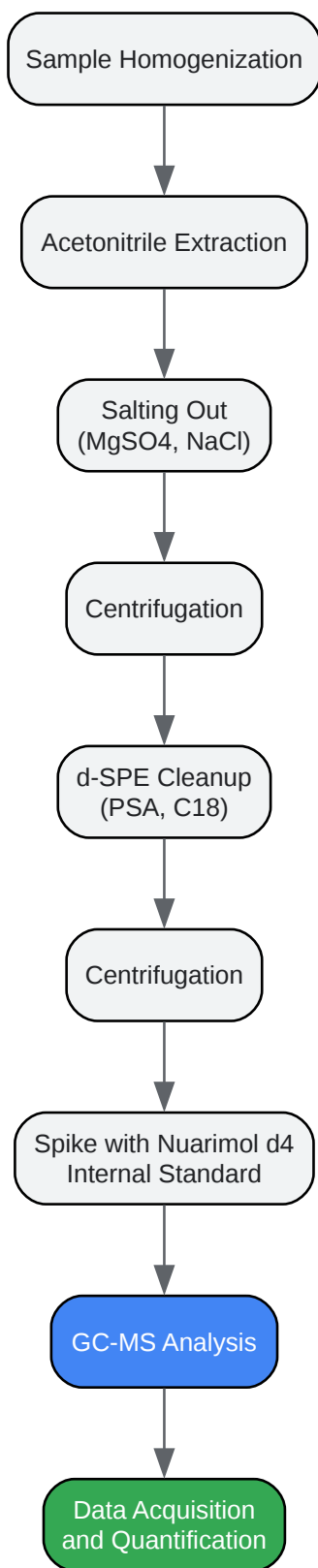
1. Sample Preparation (QuEChERS Method)[\[11\]](#)

- Extraction: Homogenize 10-15 g of the sample with acetonitrile.
- Salting Out: Add anhydrous magnesium sulfate and sodium chloride to partition the acetonitrile from the aqueous phase.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: Take an aliquot of the acetonitrile supernatant and mix with a d-SPE sorbent (e.g., PSA, C18, GCB) to remove interfering matrix components.
- Centrifugation: Centrifuge the sample to pellet the sorbent and matrix components.
- Final Extract: The resulting supernatant is the final extract for GC-MS analysis. Spike with **Nuarimol d4** internal standard before injection.

2. GC-MS Instrumentation and Conditions[\[12\]](#)[\[13\]](#)

- Gas Chromatograph: Agilent 7890B GC or equivalent.
- Mass Spectrometer: Agilent 5977B MSD or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent.

- Injector Temperature: 280 °C.
- Injection Volume: 1 µL (splitless mode).
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Oven Temperature Program:
 - Initial temperature: 70 °C, hold for 2 minutes.
 - Ramp 1: 25 °C/min to 150 °C.
 - Ramp 2: 3 °C/min to 200 °C.
 - Ramp 3: 8 °C/min to 280 °C, hold for 10 minutes.
- MS Source Temperature: 230 °C.
- MS Quadrupole Temperature: 150 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM).
 - Nuarimol ions (m/z): 235 (quantifier), 139, 314.[\[11\]](#)
 - **Nuarimol d4** ions (m/z): Expected quantifier ion would be shifted by +4 (e.g., 239 or other fragment containing the deuterium labels).



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Nuarimol | C₁₇H₁₂ClFN₂O | CID 91683 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy Online TRC - Nuarimol d₄ | LGC Standards [lgcstandards.com]
- 3. echemi.com [echemi.com]
- 4. medkoo.com [medkoo.com]
- 5. researchgate.net [researchgate.net]
- 6. Ergosterol biosynthesis inhibition: a target for antifungal agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Modes of Action for Plant Disease Management Chemistries Presentation(ACIS) [cales.arizona.edu]
- 8. The synthesis, regulation, and functions of sterols in Candida albicans: Well-known but still lots to learn - PMC [pmc.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- 10. Enantioseparation, Absolute Configuration, and Enantioselective Bioactivity Mechanism of the Chiral Fungicide Nuarimol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. documents.thermofisher.com [documents.thermofisher.com]
- 12. biolmolchem.com [biolmolchem.com]
- 13. Gas Chromatography–Mass Spectrometry Characterization of Bioactive Compounds from Ziziphus nummularia (Burm. F.) Stem Bark with Promising In Vitro Antiplasmodial Activity - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical characteristics of Nuarimol d₄]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15554949#physical-and-chemical-characteristics-of-nuarimol-d4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com